

# Technical Support Center: Optimizing Shimming for In Vivo Sodium-23 Spectroscopy

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium-23

Cat. No.: B1245947

[Get Quote](#)

Welcome to the technical support center for optimizing  $B_0$  shimming in in vivo **Sodium-23** ( $^{23}\text{Na}$ ) spectroscopy. This resource is designed for researchers, scientists, and drug development professionals to troubleshoot common issues and improve the quality and reliability of their experimental data.

## Frequently Asked Questions (FAQs)

### Q1: Why is shimming so critical for in vivo $^{23}\text{Na}$ spectroscopy?

A1: Excellent  $B_0$  field homogeneity is essential for all magnetic resonance spectroscopy (MRS), but it is particularly crucial for  $^{23}\text{Na}$  spectroscopy due to several factors:

- **Low Signal-to-Noise Ratio (SNR):** The inherent SNR of  $^{23}\text{Na}$  is significantly lower than that of protons ( $^1\text{H}$ ). A homogeneous magnetic field narrows the spectral linewidth, which in turn increases the peak height and improves the SNR.
- **Accurate Quantification:** Broad and distorted spectral lines resulting from poor shimming can lead to inaccurate quantification of tissue sodium concentration (TSC).
- **Separation of Signal Components:** In some applications, such as those using shift reagents, shimming is critical for resolving different sodium compartments (e.g., intracellular vs. extracellular).

- **Minimizing Artifacts:** Poor shimming can cause image distortion, signal loss, and other artifacts that compromise data quality.

## Q2: What is the difference between automatic and manual shimming, and when should I use each?

A2:

- **Automatic Shimming:** This is a standard procedure on most MRI scanners that uses a prescan to map the  $B_0$  field and automatically calculate the optimal currents for the shim coils. It is a quick and generally effective method for routine applications.
- **Manual Shimming:** This process involves a trained operator manually adjusting the currents of the individual shim coils to fine-tune the  $B_0$  homogeneity. Manual shimming is often necessary in challenging situations, such as when:
  - The region of interest (ROI) is near air-tissue interfaces (e.g., sinuses, ear canals) where magnetic susceptibility differences are large.
  - Automatic shimming fails to achieve the desired linewidth.
  - Higher-order shims need to be carefully adjusted.

**Recommendation:** Always start with automatic shimming. If the resulting spectral quality is suboptimal (e.g., broad linewidth, poor peak shape), proceed with manual shimming.

## Q3: Should I use a $^1\text{H}$ -based or a $^{23}\text{Na}$ -based $B_0$ map for shimming in my sodium spectroscopy experiments?

A3: While traditional shimming for sodium spectroscopy has often relied on  $B_0$  maps acquired using the proton signal ( $^1\text{H}$ ) due to its high SNR, recent studies have demonstrated the feasibility and benefits of using a  $B_0$  map generated directly from the  $^{23}\text{Na}$  signal.[\[1\]](#)

- $^1\text{H}$ -based  $B_0$  map:
  - **Advantage:** High SNR allows for rapid and robust  $B_0$  map acquisition.

- Disadvantage: The  $B_0$  field experienced by the protons may not perfectly represent the field experienced by the sodium nuclei, especially in heterogeneous tissues.
- $^{23}\text{Na}$ -based  $B_0$  map:
  - Advantage: Directly measures the  $B_0$  field experienced by the sodium nuclei, potentially leading to more accurate shimming for the target nucleus.
  - Disadvantage: The low SNR of  $^{23}\text{Na}$  can make  $B_0$  mapping more challenging and time-consuming. However, recent techniques have shown that it is possible to acquire  $^{23}\text{Na}$   $B_0$  maps in a clinically acceptable timeframe.[\[1\]](#)

Recommendation: If your system and pulse sequences support it, consider using a  $^{23}\text{Na}$ -based  $B_0$  map for the most accurate shimming. Otherwise, a high-quality  $^1\text{H}$ -based  $B_0$  map is a viable alternative.

## Troubleshooting Guide

### Problem 1: Broad Linewidth After Automatic Shimming

Q: I've performed automatic shimming, but my  $^{23}\text{Na}$  peak is still broad. What could be the cause and how can I fix it?

A: A broad linewidth, often quantified by the Full Width at Half Maximum (FWHM), after automatic shimming can be due to several factors.

Possible Causes and Solutions:

- Challenging Anatomical Location: If your ROI is near areas with large magnetic susceptibility differences (e.g., sinuses, temporal lobes), the  $B_0$  field distortions can be too complex for the standard automatic shimming algorithm to fully correct.
  - Solution: Perform manual shimming, paying close attention to the higher-order shim coils to correct for localized field inhomogeneities.
- Incorrect Shim Volume: The volume of interest (VOI) used for the shimming calculation may not be appropriate for your spectroscopy voxel.

- Solution: Ensure the shim VOI is slightly larger than the spectroscopy voxel to minimize issues from small patient movements and to ensure a stable optimization.[2] For a 20x20x20 mm<sup>3</sup> spectroscopy voxel, a 25x25x25 mm<sup>3</sup> shim VOI can be a good starting point.[2]
- Hardware Limitations: The scanner's shim coils may not be strong enough to correct for the B<sub>0</sub> inhomogeneities present. This is more common at higher field strengths.
  - Solution: If available, utilize higher-order shim coils. In some cases, passive shimming (placing materials with specific magnetic properties near the ROI) may be necessary, although this is a more advanced technique.
- Failed Automatic Shim: The automatic shimming routine itself may have failed or converged on a suboptimal solution.
  - Solution: Re-run the automatic shimming procedure. If the problem persists, proceed with manual shimming.

## Problem 2: Low Signal-to-Noise Ratio (SNR) Despite a Narrow Linewidth

Q: My linewidth is acceptable, but the SNR of my <sup>23</sup>Na spectrum is very low. What can I do to improve it?

A: Low SNR in <sup>23</sup>Na spectroscopy is a common challenge. While good shimming is a prerequisite for good SNR, other factors can also play a significant role.

Possible Causes and Solutions:

- Suboptimal Acquisition Parameters: The pulse sequence parameters may not be optimized for sodium signal detection.
  - Solution:
    - Repetition Time (TR): Ensure the TR is sufficiently long to allow for adequate T<sub>1</sub> relaxation of the sodium signal. A TR of at least 3-5 times the T<sub>1</sub> of the tissue of interest is recommended.

- Echo Time (TE): Use the shortest possible TE to minimize signal loss from rapid  $T_2^*$  decay of the sodium signal.
- Number of Averages: Increase the number of averages to improve SNR. The SNR increases with the square root of the number of averages.
- RF Coil Issues: The radiofrequency (RF) coil may not be properly tuned, matched, or positioned.
  - Solution:
    - Ensure the coil is correctly tuned to the sodium frequency and matched to the scanner's impedance.
    - Position the coil as close as possible to the ROI to maximize signal reception.
- Physiological Noise: Patient motion, even subtle movements, can degrade SNR.
  - Solution: Immobilize the patient as much as possible using cushions and pads. For cardiac or respiratory motion, consider using gating or triggering techniques.

## Problem 3: Distorted Peak Shape

Q: The  $^{23}\text{Na}$  peak in my spectrum is not a simple Lorentzian shape; it's asymmetric or has shoulders. What does this indicate?

A: A distorted peak shape is a clear sign of residual  $B_0$  field inhomogeneity within the voxel, even if the overall FWHM seems acceptable.

Possible Causes and Solutions:

- Uncorrected Higher-Order Field Inhomogeneities: The  $B_0$  field within the voxel is not uniform, leading to a distribution of Larmor frequencies that results in a complex peak shape.
  - Solution: This is a classic indication that manual shimming of higher-order terms is required. Iteratively adjust the higher-order shim coils while observing the peak shape to achieve a more symmetric, Lorentzian line.

- **Voxel Bleeding/Contamination:** The signal may be contaminated by signal from adjacent tissues with different magnetic susceptibilities or sodium concentrations.
  - **Solution:** Ensure your voxel is placed accurately and, if necessary, use outer volume suppression techniques to minimize signal from outside the ROI.

## Quantitative Data on Shimming Performance

Effective shimming leads to a quantifiable improvement in spectral quality. The following tables provide some expected values and reported improvements.

Parameter	Before Shimming (Typical)	After Shimming (Target)	Reference
B <sub>0</sub> Variation (Human Head at 7T)	~176 Hz	~50-60 Hz	
<sup>23</sup> Na Linewidth (FWHM) in Brain	> 50 Hz	< 20-30 Hz	
<sup>23</sup> Na Linewidth (FWHM) in Muscle	> 40 Hz	< 20 Hz	

Note: These are general guideline values and can vary significantly depending on the specific anatomical location, field strength, and hardware.

Shimming Method	Reported Reduction in $B_0$ Variation	Reference
$^{23}\text{Na}$ MRI-based Shimming (Phantom at 7T)	Up to 77%	[1]
$^{23}\text{Na}$ MRI-based Shimming (Human Head at 7T)	Approximately 50%	[1]
Higher-Order Shims (1st-4th degree vs. 1st-2nd degree in human brain at 7T)	55% reduction in global $B_0$ standard deviation	

## Experimental Protocols

### Protocol 1: Automated Shimming using a $B_0$ Field Map

This protocol outlines the general steps for performing an automated shim based on a  $B_0$  field map.

- Anatomical Localization: Acquire a high-resolution  $^1\text{H}$  anatomical image to accurately define the region of interest (ROI) for spectroscopy.
- Position the Spectroscopy Voxel: Place the spectroscopy voxel in the desired anatomical location.
- Define the Shim Volume: Define a shim volume that is slightly larger than the spectroscopy voxel (e.g., by 5mm on each side).[2]
- Acquire a  $B_0$  Field Map:
  - Sequence: Use a gradient-echo (GRE) sequence with at least two echoes.
  - Echo Times (TEs): Choose short TEs to minimize signal decay and phase wrapping. For example, TE1 = 2.5 ms and TE2 = 5.0 ms.
  - Resolution: The resolution of the  $B_0$  map should be sufficient to capture the field variations within the shim volume. A resolution of 3-4 mm isotropic is often a good compromise between acquisition time and accuracy.

- **Run the Automatic Shimming Algorithm:** The scanner software will use the  $B_0$  map to calculate the optimal currents for the available shim coils.
- **Acquire a Water Reference Spectrum:** After shimming, acquire a non-water-suppressed spectrum from the voxel to assess the linewidth (FWHM) of the water peak. For  $^{23}\text{Na}$ , this would be the unsuppressed sodium signal.
- **Evaluate Shim Quality:** If the linewidth is acceptable, proceed with the spectroscopy acquisition. If not, consider manual shimming.

## Protocol 2: Manual Shimming Workflow


Manual shimming is an iterative process that requires practice. The general workflow is as follows:

- **Start with an Automated Shim:** Always begin with the result of an automated shim.
- **Acquire a "Live" Spectrum:** Use a rapid acquisition sequence to continuously monitor the spectrum as you adjust the shims.
- **Adjust First-Order (Linear) Shims (X, Y, Z):**
  - Iteratively adjust the X, Y, and Z shims to maximize the height and symmetry of the peak.
  - Focus on achieving a sharp, symmetric peak.
- **Adjust Second-Order Shims ( $Z^2$ , XY, XZ, YZ,  $X^2-Y^2$ ):**
  - These shims correct for more complex, non-linear field variations.
  - Adjust each second-order shim individually and observe its effect on the peak shape. The goal is to further improve symmetry and reduce any "shoulders" or "humps" on the peak.
  - This step often requires iterating through the different second-order shims multiple times.
- **Adjust Higher-Order Shims (if available):**




- If your system has third-order or higher shims, these can be used to correct for very localized and complex field inhomogeneities.
- The adjustment of these shims is more subtle and requires experience.
- Iterate and Refine: Cycle through the different orders of shims until no further improvement in linewidth or peak shape can be achieved.

## Visualizations



[Click to download full resolution via product page](#)

A general workflow for B<sub>0</sub> shimming in in vivo spectroscopy.



[Click to download full resolution via product page](#)

A decision tree for troubleshooting common shimming issues.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Localized B0 shimming based on <sup>23</sup>Na MRI at 7 T - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. cibm.ch [cibm.ch]

- To cite this document: BenchChem. [Technical Support Center: Optimizing Shimming for In Vivo Sodium-23 Spectroscopy]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1245947#optimizing-shimming-for-in-vivo-sodium-23-spectroscopy>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)